

In-Depth Technical Guide: 1,4-Dibromopent-2-ene

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Compound of Interest

Compound Name: 1,4-Dibromopent-2-ene

Cat. No.: B15478888

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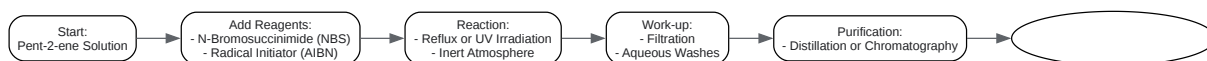
This technical guide provides a comprehensive overview of **1,4-dibromopent-2-ene**, a halogenated alkene with potential applications in organic synthesis. The document details its chemical identity, structure, and relevant physicochemical properties. Due to the limited availability of detailed experimental data in publicly accessible literature, this guide presents a generalized synthesis approach and discusses potential synthetic applications rather than citing specific, published experimental protocols.

Chemical Identity and Structure

The IUPAC name for the compound is **1,4-dibromopent-2-ene**. The presence of a double bond at the second carbon position allows for the existence of (E) and (Z) stereoisomers. The structure consists of a five-carbon chain with bromine atoms at the first and fourth positions and a double bond between the second and third carbons.

Molecular Formula: $C_5H_8Br_2$

Chemical Structure:



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